

An In-depth Technical Guide to Scandium Chloride: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Scandium chloride

CAS No.: 17775-46-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **scandium chloride**, a versatile inorganic compound with significant applications in materials science and organic synthesis. This document details its chemical and physical properties, provides step-by-step experimental protocols for its key applications, and illustrates relevant experimental workflows and catalytic cycles.

Core Properties of Scandium Chloride

Scandium chloride is primarily available in two forms: anhydrous (ScCl_3) and hexahydrate ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$). Both are white, crystalline solids that are highly soluble in water.^[1] The anhydrous form is particularly useful in moisture-sensitive applications such as organometallic synthesis and the production of high-purity scandium metal.^[1]

A summary of the key quantitative data for both forms of **scandium chloride** is presented in the table below for easy comparison.

Property	Anhydrous Scandium Chloride (ScCl ₃)	Scandium Chloride Hexahydrate (ScCl ₃ ·6H ₂ O)
Molecular Formula	ScCl ₃ [2] [3] [4] [5] [6] [7]	ScCl ₃ ·6H ₂ O [8] [9] [10] [11]
CAS Number	10361-84-9 [1] [2] [3] [4] [5] [6] [7]	20662-14-0 [8] [9] [10] [11]
Molar Mass	151.31 g/mol [1] [3] [5] [6] [7] [12]	259.41 g/mol [8] [9] [10] [11] [13]
Appearance	Grayish-white crystalline solid [1] [12]	White crystalline powder [9] [11]
Density	2.39 g/mL [1] [3] [14] [15]	Not readily available
Melting Point	960 °C (1760 °F; 1230 K) [1] [3] [12] [14] [15]	63 °C (decomposes) [1] [9] [11]
Solubility in Water	Highly soluble [1]	Highly soluble [1] [9] [11]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **scandium chloride**, relevant to researchers in materials science and organic chemistry.

Synthesis of Tris(tetrahydrofuran)scandium(III) Chloride (ScCl₃(THF)₃)

The THF-soluble complex, ScCl₃(THF)₃, is a crucial precursor for the synthesis of various organoscandium compounds.[\[12\]](#)

Materials:

- Scandium(III) oxide (Sc₂O₃)
- 6 M Hydrochloric acid (HCl)
- Thionyl chloride (SOCl₂)
- Tetrahydrofuran (THF)

- Toluene
- Hexanes

Procedure:

- A 1-L round-bottomed flask equipped with a condenser is charged with 20.3 g of Sc_2O_3 and 300 mL of 6 M HCl.
- The mixture is heated at reflux for 3 hours, during which the cloudy white suspension will turn into a clear yellow solution.
- The solvent is removed via rotary evaporation to yield $\text{ScCl}_3(\text{H}_2\text{O})_6$ as a thick yellow oil.
- A solution of 350 mL of SOCl_2 in 250 mL of THF is added dropwise to the oil over 2 hours. Caution: This reaction is highly exothermic and evolves large quantities of HCl and SO_2 gas. A white precipitate will form, which will then redissolve to give a clear yellow solution.
- The reaction mixture is stirred at reflux for 16 hours.
- The mixture is then hot filtered to remove any unreacted Sc_2O_3 and LiCl (if present as an impurity).
- The THF is removed from the filtrate under vacuum.
- The resulting residue is sonicated for 10 minutes in 60 mL of hexanes and then filtered while cold (-78°C).
- The isolated white solid is dried under vacuum for 6 hours to yield $\text{ScCl}_3(\text{THF})_3$.

Preparation of Aluminum-Scandium (Al-Sc) Master Alloy by Aluminothermic Reduction

Scandium is a potent grain refiner and strengthening agent for aluminum alloys. This protocol details the laboratory-scale preparation of an Al-Sc master alloy.

Materials:

- Anhydrous **scandium chloride** (ScCl_3)
- Aluminum (Al) powder or granules
- Magnesium (Mg) turnings
- Covering agent (e.g., a mixture of KCl and NaCl)
- Refining agent
- Slag cleaner

Equipment:

- Vertical shaft furnace
- Graphite crucible
- Stirring apparatus
- Inert gas supply (Argon)

Procedure:

- Accurately weigh aluminum, magnesium, and anhydrous **scandium chloride**. A typical mass ratio is $m(\text{Al}):m(\text{Mg}):m(\text{ScCl}_3) = 10:1:1.5$.[\[16\]](#)
- Place the aluminum and magnesium into the graphite crucible and place it in the furnace.
- Heat the furnace to approximately 750 °C under an argon atmosphere to melt the aluminum and magnesium.
- Once molten, stir the alloy and add an appropriate amount of covering agent.
- Increase the temperature to the reduction temperature of 950 °C.[\[16\]](#)
- Add the anhydrous **scandium chloride** molten salt to the Al-Mg alloy. To ensure good contact, the molten salt can be pressed into the liquid alloy using a bell jar.[\[8\]](#)

- Stir the mixture at a constant speed (e.g., 8 rpm) for a reduction time of 40 minutes.[\[16\]](#)
- After the reduction is complete, lower the temperature to the pouring temperature.
- Add a refining agent and slag cleaner, stir, and remove the slag.
- Cast the molten Al-Sc master alloy into an ingot.

Scandium Chloride Catalyzed Friedel-Crafts Acylation (General Procedure)

Scandium chloride is an effective Lewis acid catalyst for Friedel-Crafts reactions.[\[1\]](#) This general protocol can be adapted for various aromatic substrates.

Materials:

- Anhydrous **scandium chloride** (ScCl_3)
- Aromatic compound (e.g., anisole)
- Acylating agent (e.g., acetyl chloride)
- Anhydrous solvent (e.g., methylene chloride)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)

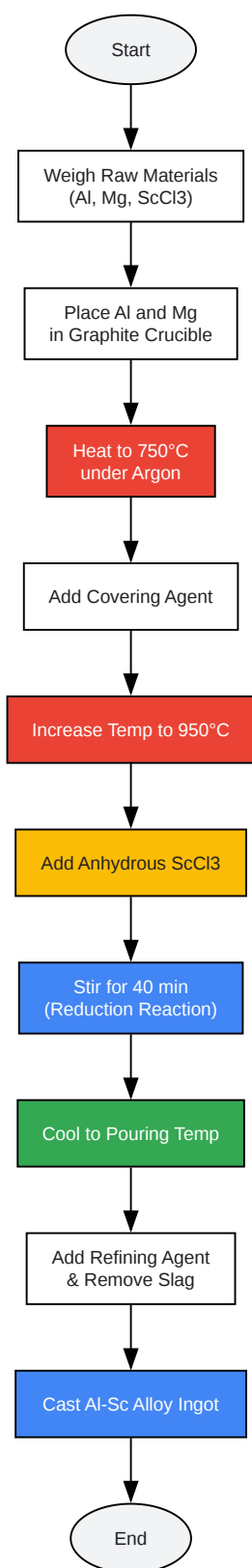
Procedure:

- In a round-bottomed flask equipped with an addition funnel and a reflux condenser under a nitrogen atmosphere, suspend anhydrous **scandium chloride** in anhydrous methylene chloride.
- Cool the mixture to 0 °C in an ice bath.
- Add a solution of acetyl chloride in methylene chloride dropwise to the **scandium chloride** suspension over 10 minutes.

- After the addition is complete, add a solution of the aromatic compound in methylene chloride dropwise.
- Once the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for an additional 15 minutes.
- Carefully pour the reaction mixture into a beaker containing ice and concentrated HCl.
- Transfer the mixture to a separatory funnel and collect the organic layer.
- Extract the aqueous layer with methylene chloride.
- Combine the organic layers and wash with two portions of saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous MgSO_4 , filter, and remove the solvent by rotary evaporation to obtain the crude product.
- The product can be further purified by distillation or chromatography.

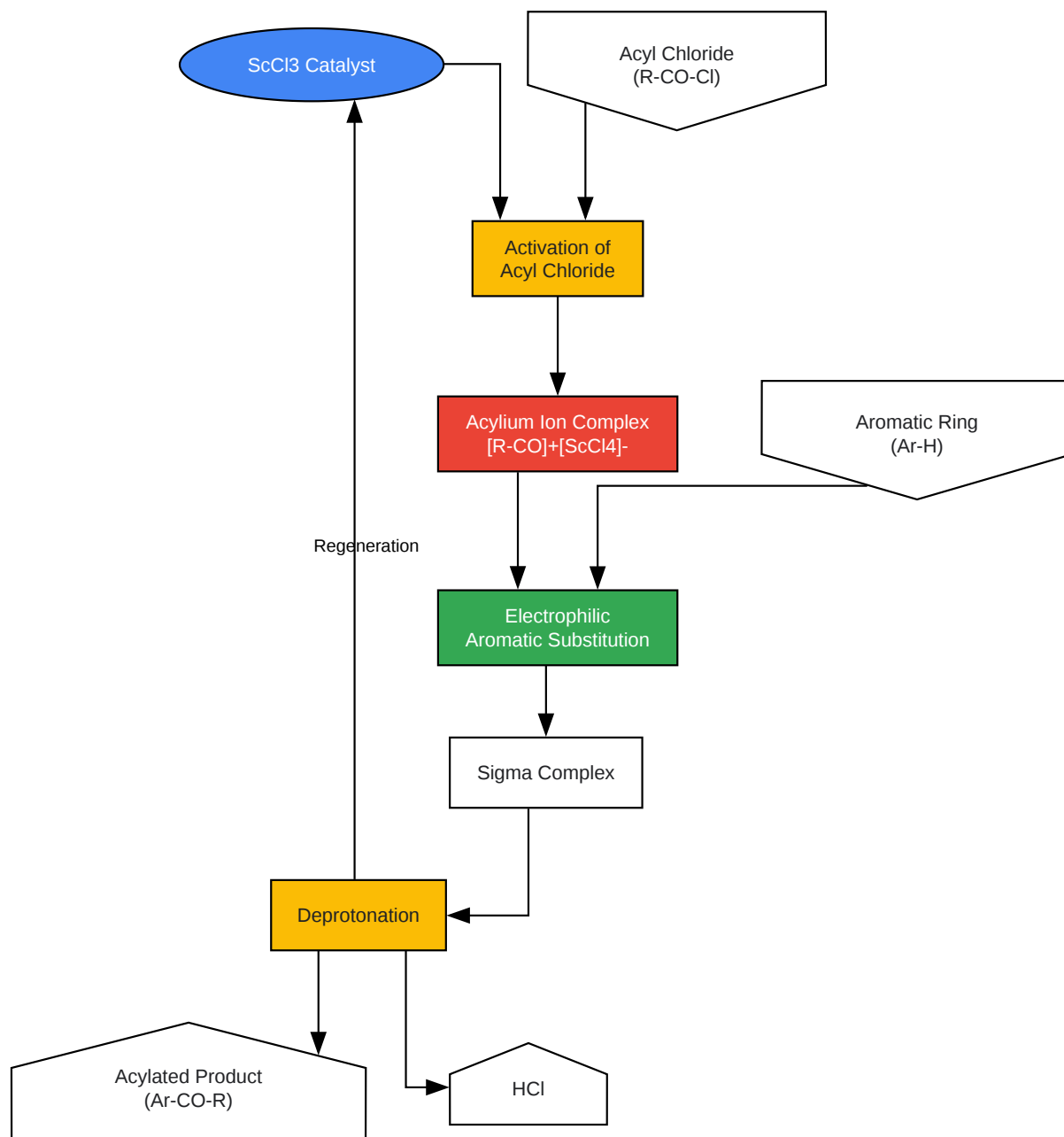
Visualized Workflows and Mechanisms

The following diagrams, generated using the DOT language, illustrate a key experimental workflow and a fundamental catalytic cycle involving **scandium chloride**.



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Caption: Experimental workflow for the preparation of Al-Sc master alloy.



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Caption: Catalytic cycle for Friedel-Crafts acylation using ScCl_3 .

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